Technical Procurement & Handling Guide: {3-[(Dimethylamino)methyl]phenyl}methanol

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Compound of Interest

Compound Name:	*{3-[(Dimethylamino)methyl]phenyl}methanol*
CAS No.:	*69383-72-8*
Cat. No.:	*B2513516*

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Executive Summary & Compound Identity

Target Compound: **{3-[(Dimethylamino)methyl]phenyl}methanol** Common Synonyms: 3-((Dimethylamino)methyl)benzyl alcohol; [3-(Dimethylaminomethyl)phenyl]methanol. CAS Registry Number:69383-72-8 (Free base); 1444-65-1 (Often misattributed in broad searches, verify structure); 36586-99-3 (Hydrochloride salt).

Critical Distinction: Researchers must distinguish this compound from its structural isomer, 3-(Dimethylamino)benzyl alcohol (CAS 23501-93-1).

- Target (Side-chain amine): The nitrogen is attached to a methylene bridge (benzylic position). Used as a flexible linker.
- Isomer (Aniline derivative): The nitrogen is attached directly to the aromatic ring. Used for different electronic modulation.

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Structural Verification

Property	Specification
SMILES	CN(C)CC1=CC(=CC=C1)CO
InChI Key	VUUSSTMNTMTMID-UHFFFAOYSA-N
Molecular Weight	165.23 g/mol
Appearance	Colorless to pale yellow viscous oil (Free base); White solid (HCl salt)
pKa (Calc)	~9.3 (Amine), ~14.8 (Alcohol)

Procurement Strategy & Suppliers

Due to the specific substitution pattern, this compound is often "made-to-order" or stocked by specialized building block vendors rather than general catalog suppliers.

Primary Suppliers (Verified Sources)

Note: Vendor catalog numbers are subject to change; always verify by CAS and Structure.

Supplier	Type	Catalog Code (Example)	Notes
Enamine	Building Block Specialist	ENA238712784	High reliability for bifunctional linkers.
BLD Pharm	Global Supplier	BL3H99C58EC1	Often stocks multi-gram quantities.
Sigma-Aldrich	Distributor	Consult Custom Synthesis	Typically available via "AldrichCPR" (Rare Chemicals).
Combi-Blocks	Building Block Specialist	SS-4821	Check for "3-((dimethylamino)methyl)benzyl alcohol".

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Procurement Protocol (Self-Validating)

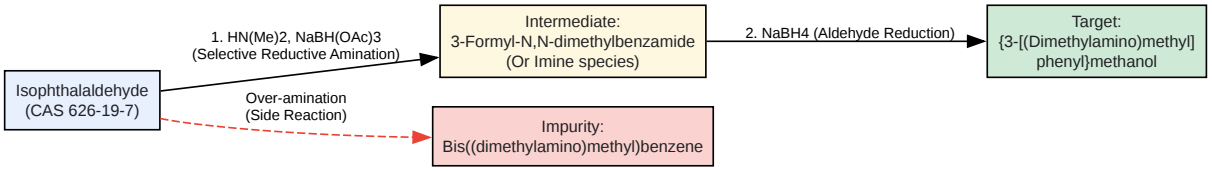
- Search by Structure: Do not rely solely on the chemical name. Use the SMILES string CN(C)CC1=CC(=CC=C1)CO in the supplier's structure search tool.
- Verify Salt Form: The free base is an oil and prone to oxidation/hygroscopicity. The Hydrochloride (HCl) salt is a solid and significantly more stable for long-term storage. Recommendation: Purchase the HCl salt if available.
- Purity Check: Ensure HPLC purity >95%. Impurities often include the bis-alkylated byproduct or the unreduced aldehyde.

Synthesis & Impurity Profile

Understanding the synthesis is crucial for troubleshooting downstream reactions and identifying impurities in commercial batches.

Primary Synthetic Route: Reductive Amination

The most robust industrial route starts from Isophthalaldehyde (CAS 626-19-7).



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Caption: Two-stage synthesis preventing over-alkylation. Selective mono-amination is the critical control point.

Impurity Analysis

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Impurity	Origin	Detection (1H NMR)	Removal Strategy
Isophthalaldehyde	Unreacted Starting Material	Doublet ~10.1 ppm (Aldehyde)	Scavenger resin (Polymer-supported amine)
Bis-amine	Over-reaction (Both aldehydes reacted)	Loss of aromatic asymmetry	Acid/Base extraction (pKa differentiation)
Amine-Aldehyde	Incomplete reduction	Aldehyde peak present	Treat with excess NaBH4

Handling, Stability & Storage

The free base contains both a basic amine and a primary alcohol, making it susceptible to specific degradation pathways.

Stability Risks

- Hygroscopicity: The tertiary amine makes the oil highly hygroscopic. Water absorption complicates stoichiometry in moisture-sensitive reactions (e.g., using NaH or substituted chlorides).
- Oxidation: The benzylic alcohol can slowly oxidize to the aldehyde or carboxylic acid upon exposure to air.
- Carbamate Formation: In the presence of atmospheric CO2, the amine can form carbamate salts (reversible but annoying).

Standard Operating Procedure (SOP) for Handling

- Upon Receipt: Verify physical state. If oil (free base), store under Argon/Nitrogen at -20°C. If solid (HCl salt), store at RT or 4°C in a desiccator.
- Dispensing:
  - Allow container to warm to room temperature before opening to prevent condensation.
  - Use a syringe for the free base (oil) to minimize air exposure.

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- Activation (If using HCl salt):
  - Dissolve salt in DCM/Water.
  - Adjust pH to >10 with NaOH.
  - Extract with DCM, dry over MgSO4, and concentrate immediately prior to use.

Applications in Research

This molecule serves as a "privileged fragment" in drug discovery.

Fragment-Based Drug Discovery (FBDD)

The distance between the hydrogen-bond donor (-OH) and the basic center (-NMe2) allows this fragment to probe active sites with specific spatial requirements (e.g., Kinase hinge regions or GPCR allosteric pockets).

PROTAC Linker Synthesis

The alcohol handle allows for etherification or esterification to attach E3 ligase ligands, while the dimethylamine can be quaternized or modified to tune solubility and permeability of the final chimera.

Mannich-Type Precursors

The N,N-dimethyl group can act as a leaving group in specific rearrangement reactions or be used to generate ortho-quinone methides for covalent trapping experiments.

References

- PubChem. "Compound Summary: **{3-[(dimethylamino)methyl]phenyl}methanol** (CID 12952018)." National Library of Medicine. [Link]
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